

# Essential Safety and Handling of 5'-Guanosine Monophosphate Sodium Salt (5'-GMPS)

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## Compound of Interest

Compound Name: 5'-GMPS

Cat. No.: B15600589

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides immediate and essential safety and logistical information for the handling of 5'-Guanosine Monophosphate Sodium Salt (**5'-GMPS**), including personal protective equipment (PPE), operational procedures, and disposal plans.

## Personal Protective Equipment (PPE)

When handling **5'-GMPS**, the following personal protective equipment should be utilized to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]	To prevent eye contact with the powder, which may cause irritation.[2]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[1]	To avoid direct skin contact. While generally not considered a skin irritant, repeated or prolonged contact should be avoided.
Body Protection	Wear a lab coat or appropriate protective clothing to prevent skin exposure.[1][2]	To protect skin and personal clothing from contamination.
Respiratory Protection	A dust respirator should be used when there is a risk of inhaling dust, for instance, when handling large quantities or if the ventilation is inadequate.[2] Use an approved/certified respirator or equivalent.[2] For large spills, a self-contained breathing apparatus may be necessary. [2]	To prevent irritation of the respiratory tract.[1][2]

## Hazard Identification and Ratings

While the toxicological properties of **5'-GMPS** have not been fully investigated, it is considered to have a low hazard potential for usual industrial handling.[1][2] The following table summarizes the available hazard ratings.

Hazard Rating System	Health	Flammability	Reactivity/Instability
NFPA (estimated)	1	0	0
HMIS	0	0	0

## Standard Operating Procedures

Adherence to the following procedural steps will ensure the safe handling and storage of **5'-GMPS**.

### Handling:

- Ventilation: Always use **5'-GMPS** in a well-ventilated area to keep airborne concentrations low.[\[1\]](#)[\[3\]](#)
- Minimize Dust: Take care to minimize the generation and accumulation of dust during handling.[\[1\]](#)[\[4\]](#)
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[1\]](#)
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Ingestion and Inhalation: Avoid ingestion and inhalation of the substance.[\[1\]](#)

### Storage:

- Container: Keep the container tightly closed when not in use.[\[1\]](#)[\[4\]](#)
- Conditions: Store in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)  
[\[3\]](#) It is recommended to keep it refrigerated (below 4°C/39°F).[\[1\]](#)
- Integrity: Protect containers against physical damage and check regularly for leaks.[\[3\]](#)

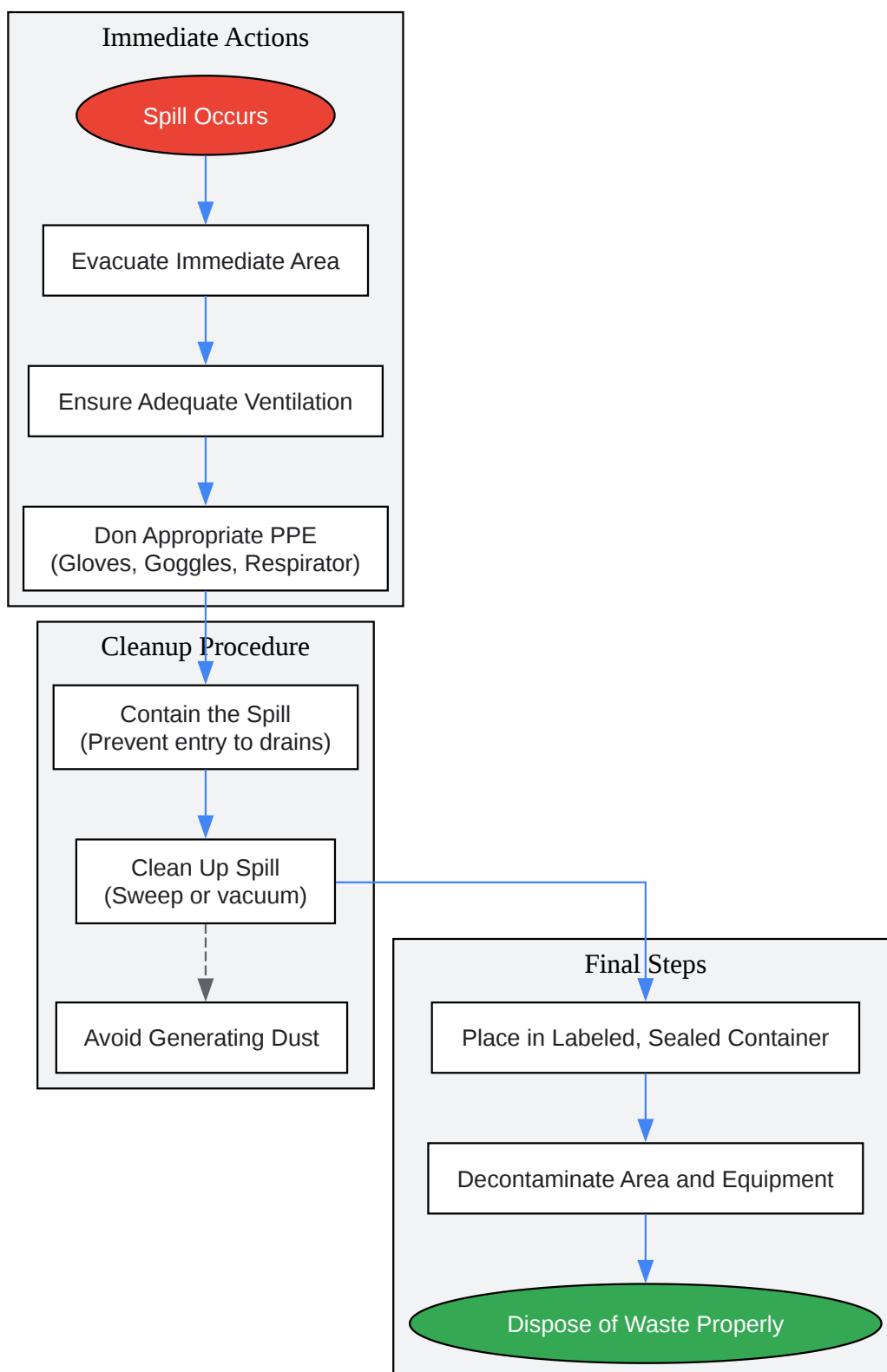
## Emergency and Disposal Plan

Accidental Release (Spill): In the event of a spill, follow these steps to ensure a safe and effective cleanup.

- Clear Area: Clear the area of all personnel.[\[3\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[1\]](#)
- Personal Protection: Use proper personal protective equipment as outlined in the PPE section, including impervious gloves, safety glasses, and a dust respirator.[\[2\]](#)[\[3\]](#)
- Containment: Prevent the spillage from entering drains, sewers, or water courses.[\[3\]](#)
- Cleanup: Use dry clean-up procedures.[\[3\]](#) Carefully sweep or vacuum up the material, avoiding the generation of dust.[\[1\]](#)[\[3\]](#)
- Disposal: Place the spilled material into a clean, dry, sealable, and labeled container for disposal.[\[1\]](#)[\[3\]](#)

Disposal: Dispose of waste material in accordance with local, regional, and national regulations.

## Workflow for Accidental Spill Response



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Caption: Workflow for responding to a **5'-GMPS** spill.

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## References

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